

Application Notes and Protocols for Measuring Ethanol Production in Goldfish

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carassin

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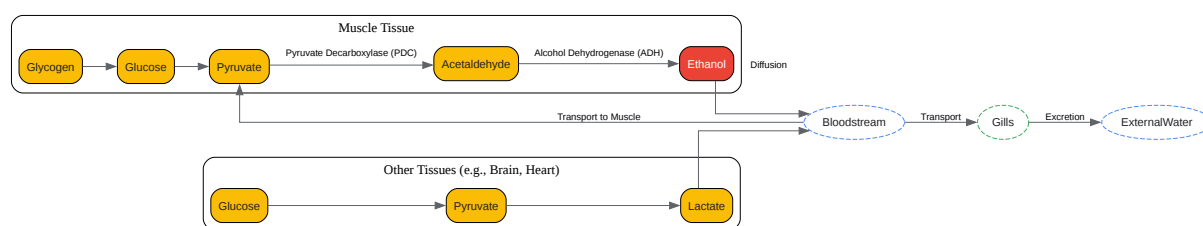
Introduction

Goldfish (*Carassius auratus*) and their close relatives, crucian carp, possess a remarkable physiological adaptation that allows them to survive for extended periods in anoxic (oxygen-free) environments.[1][2][3] Unlike most vertebrates, which succumb to the toxic effects of lactate accumulation during anaerobic metabolism, these fish have evolved a unique metabolic pathway to convert lactic acid into ethanol.[3][4] This ethanol is then readily diffused across the gills into the surrounding water, preventing a dangerous buildup of metabolic waste products in the body. This unique biological process makes the goldfish an excellent model for studying anaerobic metabolism and cellular adaptation to extreme environments. Blood alcohol concentrations in crucian carp under anoxic conditions can exceed 50 mg per 100 ml, a level that is above the legal drink-drive limit in many countries.

These application notes provide detailed protocols for the accurate measurement of ethanol production in goldfish, covering sample collection, preparation, and quantification using gas chromatography and enzymatic assays.

Signaling Pathway for Ethanol Production in Goldfish

Under anoxic conditions, goldfish muscle tissue utilizes a specialized metabolic pathway to convert pyruvate, the end product of glycolysis, into ethanol. This process is analogous to alcoholic fermentation in yeast. The key enzymes involved are pyruvate decarboxylase (PDC) and alcohol dehydrogenase (ADH). While other tissues produce lactate, it is transported to the muscles for conversion into ethanol.



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References

- 1. Extreme anoxia tolerance in crucian carp and goldfish through neofunctionalization of duplicated genes creating a new ethanol-producing pyruvate decarboxylase pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. journals.biologists.com [journals.biologists.com]
- 3. Goldfish make their own alcohol in bid to survive extreme conditions [siliconrepublic.com]
- 4. How goldfish 'get drunk' to cope with cold winters | Research | Chemistry World [chemistryworld.com]
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